

# Physical and chemical properties of C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub>

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## Compound of Interest

Compound Name: 3,4-dihydro-2H-1,4-benzoxazin-6-ylmethanol

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An In-depth Technical Guide to the Physical and Chemical Properties of C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub> Isomers: L-Phenylalanine, D-Phenylalanine, and DL-Phenylalanine

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The molecular formula C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub> encompasses several isomers, with the most significant in biological and pharmaceutical contexts being the amino acid phenylalanine. Phenylalanine is an essential aromatic amino acid critical for protein synthesis and serves as a precursor for vital neurotransmitters and hormones.[1][2] It exists as two primary stereoisomers, L-phenylalanine and D-phenylalanine, as well as its racemic mixture, DL-phenylalanine.[2] L-phenylalanine is the natural, proteinogenic form, while D-phenylalanine, found in smaller amounts in aged proteins, exhibits distinct pharmacological activities.[2] This guide provides a comprehensive technical overview of the physical, chemical, and biological properties of these isomers, along with experimental protocols and pathway visualizations relevant to research and development.

## Physical and Chemical Properties

The core physical and chemical characteristics of L-, D-, and DL-phenylalanine are summarized below. These properties are fundamental for experimental design, formulation development, and understanding the molecule's behavior in biological systems.

## General and Physical Properties

The enantiomers L- and D-phenylalanine share identical physical properties such as melting point, boiling point, and solubility in achiral environments. Differences emerge in their interaction with polarized light (optical rotation) and chiral environments.

Property	L-Phenylalanine	D-Phenylalanine	DL-Phenylalanine
Appearance	White crystalline powder, leaflets or prisms[1][3]	Needles or prisms[4]	White to off-white crystalline solid[5]
Molar Mass	165.19 g/mol [1]	165.19 g/mol [4]	165.19 g/mol [6]
Melting Point	270-275 °C (decomposes)[7]	273-276 °C (decomposes)[4][8]	266-267 °C[5]
Boiling Point	Sublimes at ~295 °C (563 °F) at 760 mmHg[1]	Sublimes at ~295 °C (563 °F) at 760 mmHg[4]	307.5 °C at 760 mmHg[5]
Density	~1.29 g/cm <sup>3</sup> [3]	~1.29 g/cm <sup>3</sup> (estimated)	~1.201 g/cm <sup>3</sup> [5]
Taste/Odor	Slightly bitter taste, odorless[1][7]	-	-
Crystal Structure	Monoclinic, Space Group P21[9][10]	-	-

## Solubility and Acidity

Phenylalanine's solubility is influenced by its zwitterionic nature, with polar amino and carboxyl groups and a nonpolar benzyl side chain.[3][11] This makes its solubility highly dependent on the solvent and pH.

Property	L-Phenylalanine	D-Phenylalanine	DL-Phenylalanine
Water Solubility	14.11 g/L at 25 °C[2]	Soluble[4]	9.97 g/L at 0 °C; 37.08 g/L at 75 °C[1]
Organic Solvent	Insoluble in ethanol, ether, benzene; Very slightly soluble in methanol[1][12]	-	-
pKa <sub>1</sub> (α-carboxyl)	1.83[2][13]	1.83 (estimated)	~2.58[1]
pKa <sub>2</sub> (α-amino)	9.13[2][13]	9.13 (estimated)	~9.24[1]
Isoelectric Point (pI)	5.48[13]	5.48 (estimated)	-

## Spectroscopic Properties

The aromatic phenyl group is the primary chromophore responsible for phenylalanine's characteristic UV absorption.

Property	L-Phenylalanine
UV Absorption Maxima (λ <sub>max</sub> )	~198 nm and ~258 nm in aqueous solution[14]
Molar Extinction Coefficient (ε)	195 cm <sup>-1</sup> /M at 257.5 nm
Fluorescence Quantum Yield	0.022 (in water, excitation at 240 nm); 1.0 (as powder)[15]

## Biological Significance and Metabolic Pathways

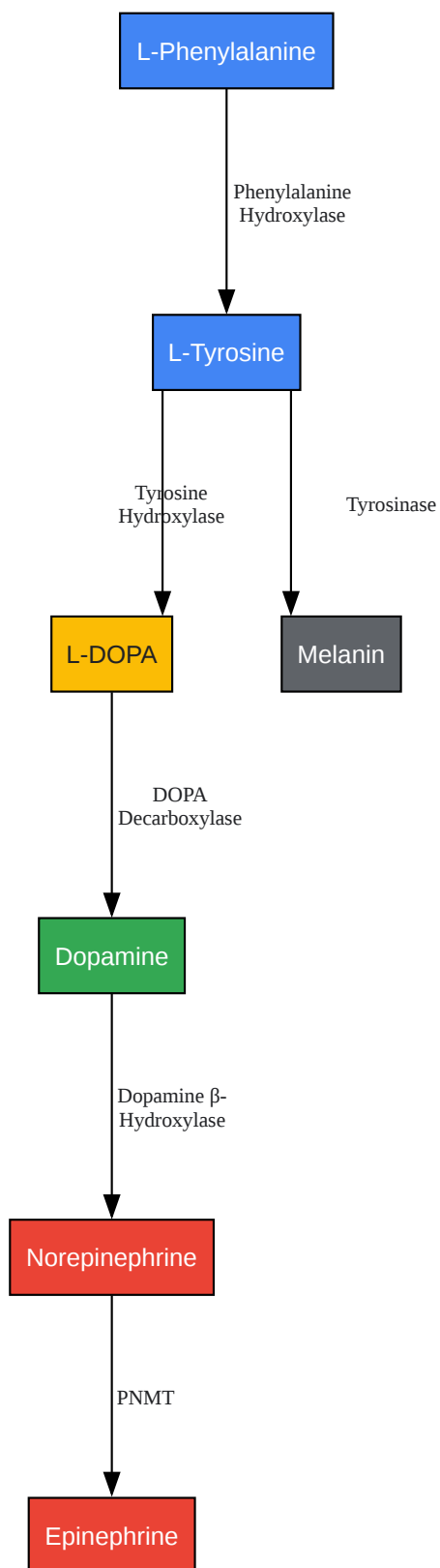
L-phenylalanine is a crucial component of proteins and the starting point for the synthesis of several key molecules in the body. The inability to properly metabolize it leads to the genetic disorder phenylketonuria (PKU).[2]

Key Roles:

- Protein Synthesis: A fundamental building block of proteins.[2]

- Precursor to Tyrosine: Phenylalanine is converted to tyrosine by the enzyme phenylalanine hydroxylase.[\[2\]](#)
- Neurotransmitter Synthesis: Tyrosine, derived from phenylalanine, is a precursor to the catecholamine neurotransmitters: dopamine, norepinephrine, and epinephrine.[\[1\]](#)[\[16\]](#)
- Melanin Synthesis: Tyrosine is also a precursor for the pigment melanin.[\[2\]](#)

The following diagram illustrates the primary metabolic pathway originating from L-Phenylalanine.



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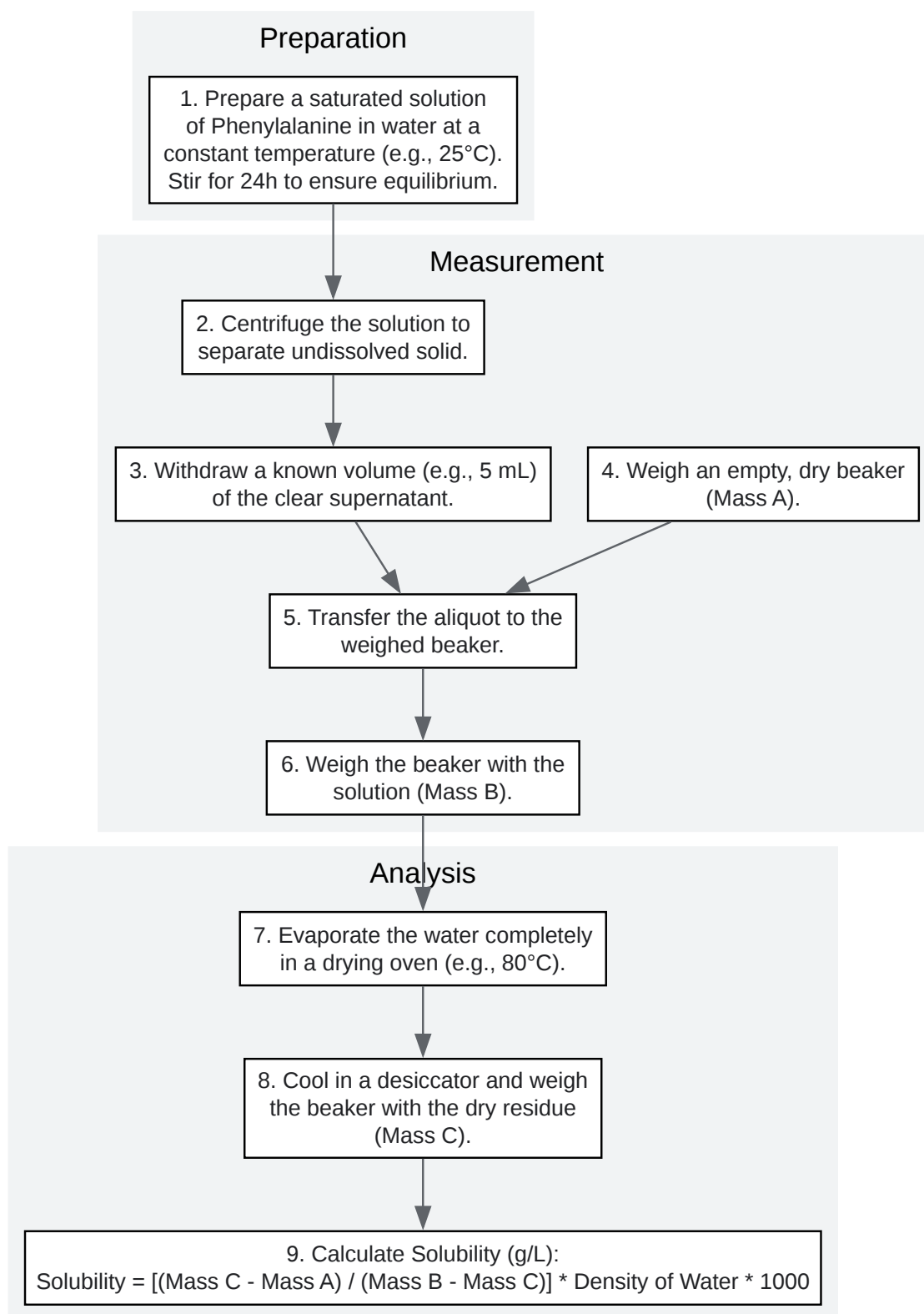
Metabolic pathway of L-Phenylalanine.

## Experimental Protocols

This section outlines methodologies for key experiments involving phenylalanine, providing a framework for laboratory application.

### Protocol: Determination of Water Solubility by Gravimetric Method

This protocol describes a standard method for measuring the solubility of phenylalanine in water at a specific temperature.[\[17\]](#)



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Workflow for solubility determination.

## Protocol: Synthesis of DL-Phenylalanine via Strecker Synthesis

This method outlines a classical approach to synthesizing racemic phenylalanine from phenylacetaldehyde.[\[18\]](#)

### Materials:

- Phenylacetaldehyde
- Ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Sodium cyanide ( $\text{NaCN}$ )
- Aqueous ammonia ( $\text{NH}_3$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Water-miscible organic solvent (e.g., Ethanol)

### Procedure:

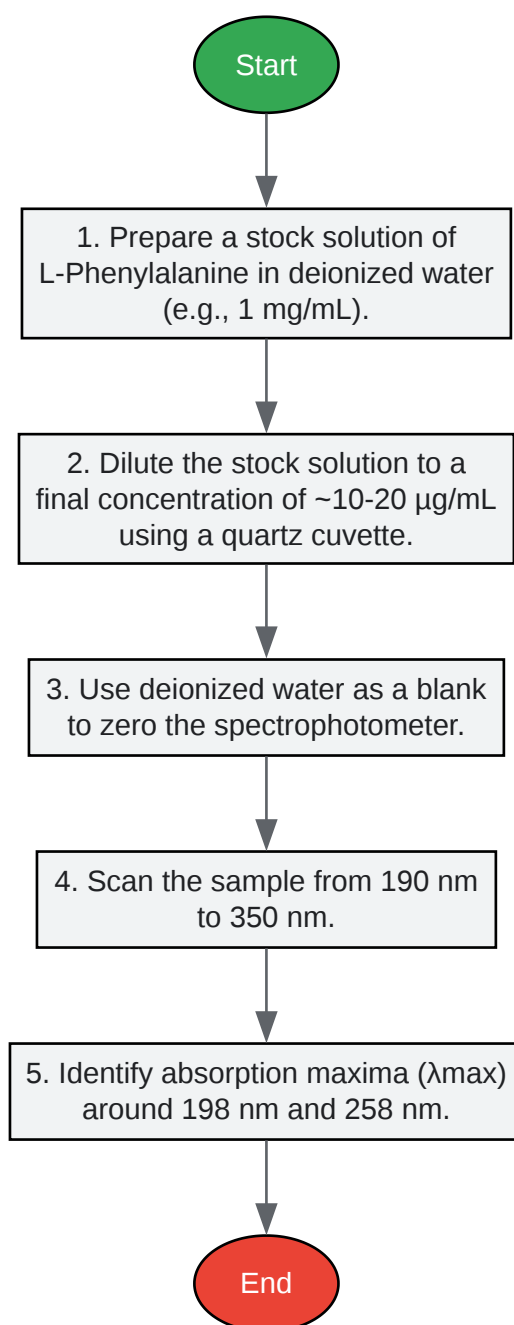
- **Aminonitrile Formation:** In a reaction vessel, dissolve phenylacetaldehyde in an aqueous ethanol solution containing an excess of free ammonia. Add solutions of ammonium chloride and sodium cyanide to the mixture. Maintain the reaction temperature between 50-100°C. The reaction proceeds via the simultaneous reaction of the aldehyde with ammonium and cyanide ions to form  $\alpha$ -aminophenylpropionitrile.[\[18\]](#)
- **Hydrolysis:** After the initial reaction is complete, subject the intermediate aminonitrile to acid hydrolysis. Add concentrated hydrochloric acid to the reaction mixture and heat under reflux for several hours. This step hydrolyzes the nitrile group to a carboxylic acid, yielding phenylalanine hydrochloride.
- **Isolation:** Neutralize the acidic solution with a base (e.g., aqueous ammonia) to the isoelectric point of phenylalanine ( $\text{pI} \approx 5.5$ ). The racemic DL-phenylalanine will precipitate out of the solution.



- Purification: Collect the precipitate by filtration, wash with cold water and then a small amount of ethanol to remove impurities. The product can be further purified by recrystallization from hot water.

## Protocol: Analysis by UV-Vis Spectroscopy

This protocol describes how to obtain the UV absorption spectrum of phenylalanine.



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## Workflow for UV-Vis Spectroscopy.

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